

# Comprehensive Safety and Handling Guide for L-Glutamine-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: L-Glutamine-d5

Cat. No.: B10824184

[Get Quote](#)

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **L-Glutamine-d5** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe and effective use of this compound.

## Hazard Identification and Safety Precautions

**L-Glutamine-d5** is the deuterated form of L-Glutamine. While stable isotopes are not radioactive, the chemical properties and potential hazards are generally considered equivalent to the non-labeled compound.<sup>[1][2]</sup> The toxicological properties of **L-Glutamine-d5** have not been fully investigated.<sup>[3][4]</sup> Based on the Safety Data Sheets (SDS) for L-Glutamine, the compound may be an irritant to the eyes, respiratory system, and skin.<sup>[3]</sup> It may also be harmful if ingested or inhaled.<sup>[5]</sup> Therefore, handling all chemicals with caution is recommended.

## Quantitative Data Summary

The physical and chemical properties of **L-Glutamine-d5** are compared with its non-deuterated counterpart in the table below.

Property	L-Glutamine-d5	L-Glutamine
Molecular Formula	C <sub>5</sub> H <sub>5</sub> D <sub>5</sub> N <sub>2</sub> O <sub>3</sub> [6]	C <sub>5</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub> [7]
Molecular Weight	~151.18 g/mol [8]	~146.14 g/mol [7]
CAS Number	14341-78-7[6]	56-85-9[3]
Appearance	Solid, White Powder[9]	White crystalline powder[7]
Melting Point	185 °C (decomposes)	185 °C (decomposes)[7][9]
Solubility	Soluble in water[6][10]	41,300 mg/L in water (at 25 °C)[7]
Isotopic Purity	≥98 atom % D	Not Applicable
Storage Temperature	Room temperature or -20°C[10][11]	Cool, dry place[3]

## Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety.

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9]
- **Hand Protection:** Wear impervious, chemical-resistant gloves (e.g., nitrile rubber).[12] Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact with the product.[4]
- **Body Protection:** Wear a laboratory coat or lightweight protective clothing to prevent skin exposure.[3][12]
- **Respiratory Protection:** Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[9] If engineering controls are insufficient to maintain low airborne concentrations, or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard procedure for handling **L-Glutamine-d5** from receipt to use in experiments.

### Step 1: Receiving and Inspection

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name, CAS number, and lot number match the order specifications.
- Log the compound into the laboratory's chemical inventory system.

### Step 2: Storage

- Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)  
[\[12\]](#)
- For long-term stability, some suppliers recommend storage at -20°C.[\[10\]](#) Always follow the manufacturer's specific storage recommendations.
- Hygroscopic compounds should be stored in a desiccator to prevent moisture absorption.[\[13\]](#)

### Step 3: Preparation and Handling

- Handle **L-Glutamine-d5** in a well-ventilated area, such as a fume hood, to keep airborne concentrations low.[\[3\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[3\]](#)
- Avoid breathing dust.[\[3\]](#) Avoid contact with skin and eyes.[\[3\]](#)
- To prevent hydrogen-deuterium exchange, which can compromise isotopic purity, handle the compound under a dry, inert atmosphere (e.g., nitrogen or argon) and minimize exposure to atmospheric moisture.[\[13\]](#)
- Weigh the required amount of the compound using a calibrated analytical balance within the fume hood.

- When preparing solutions, use appropriate deuterated or aprotic solvents if isotopic purity is critical for the experiment.[13]

#### Step 4: Post-Handling

- Clean the work area thoroughly after handling is complete.
- Wash hands thoroughly after handling the compound.[5]
- Return the container to its designated storage location, ensuring it is tightly sealed.

## Disposal Plan

As a stable, non-radioactive isotopic compound, **L-Glutamine-d5** does not require special disposal procedures beyond those for its non-deuterated counterpart.[1]

- **Waste Collection:** Collect all waste material (e.g., contaminated gloves, weigh boats, pipette tips) in a designated, sealed, and clearly labeled waste container.
- **Disposal:** Dispose of the chemical waste in a manner consistent with federal, state, and local regulations.[3] Do not mix with general laboratory waste.[1] Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on chemical waste disposal.

## Emergency Procedures

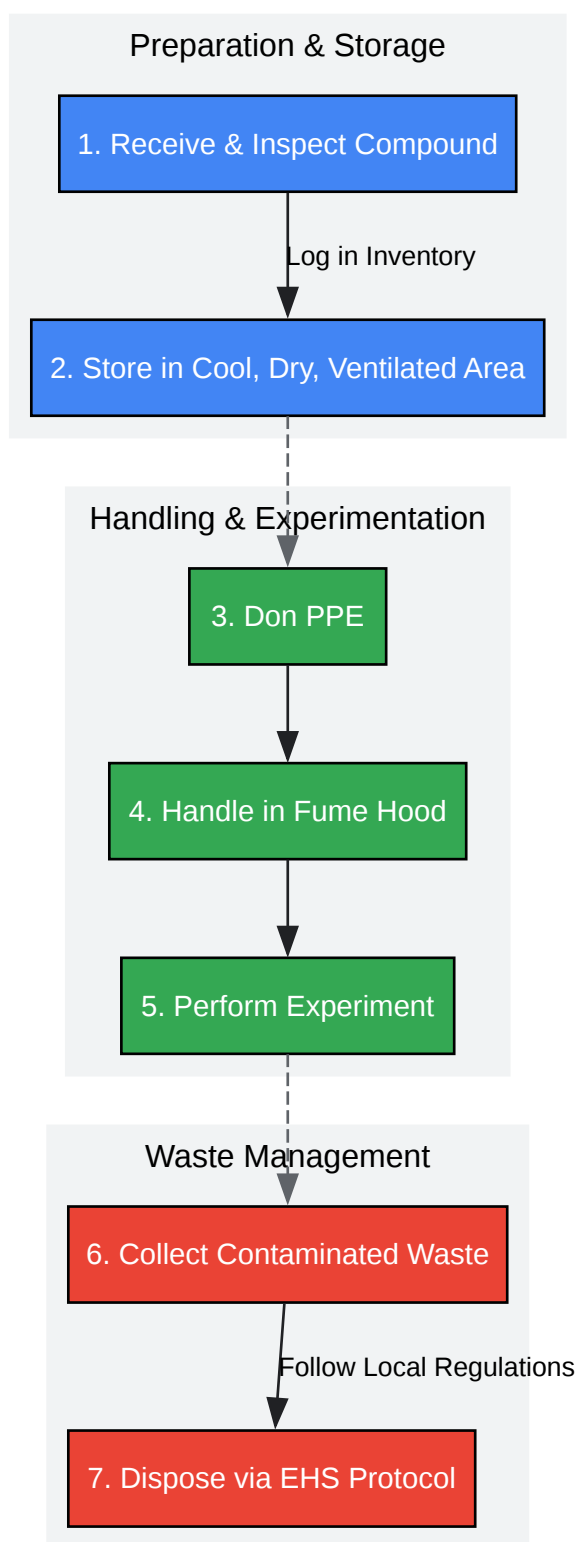
In case of accidental exposure, follow these first-aid measures immediately:

- **Eye Contact:** Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3]
- **Skin Contact:** Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical aid if irritation develops.[3]
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[12]

- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[3\]](#)

## Workflow for Handling L-Glutamine-d5

The following diagram illustrates the complete logistical and operational workflow for **L-Glutamine-d5** in a laboratory setting.



[Click to download full resolution via product page](#)

Workflow for **L-Glutamine-d5** from receipt to disposal.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. moravek.com [moravek.com]
- 2. benchchem.com [benchchem.com]
- 3. westliberty.edu [westliberty.edu]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. cellseco.com [cellseco.com]
- 6. caymanchem.com [caymanchem.com]
- 7. L-Glutamine | C<sub>5</sub>H<sub>10</sub>N<sub>2</sub>O<sub>3</sub> | CID 5961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. L-Glutamine-2,3,3,4,4-d<sub>5</sub> | C<sub>5</sub>H<sub>10</sub>N<sub>2</sub>O<sub>3</sub> | CID 15560193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. fishersci.com [fishersci.com]
- 10. glpbio.com [glpbio.com]
- 11. L-Glutamine (2,3,3,4,4-D<sub>5</sub>, 97-98%; <sup>15</sup>N, 97-98%) - Cambridge Isotope Laboratories, DNLM-6997-0.25 [isotope.com]
- 12. beta.lakeland.edu [beta.lakeland.edu]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for L-Glutamine-d<sub>5</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10824184#personal-protective-equipment-for-handling-l-glutamine-d5]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)